

Essential Safety and Logistical Guidance for Handling Lenumlostat

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Compound of Interest

Compound Name: Lenumlostat

Cat. No.: B8075249

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Lenumlostat**, a potent, selective, and orally bioavailable lysyl oxidase-like 2 (LOXL2) inhibitor. [1] Given that specific handling protocols for **Lenumlostat** are not readily available, this guidance is based on best practices for handling potent, hazardous research compounds and should be used in conjunction with your institution's safety protocols and a thorough risk assessment.

Physicochemical and Inhibitory Data

A summary of the available quantitative data for **Lenumlostat** is provided below for easy reference.

Property	Value	Source
Synonyms	PAT-1251, GB2064	[1][2][3]
Molecular Formula	C18H17F4N3O3	[4]
Molecular Weight	399.34 g/mol	[4]
IC50 (hLOXL2)	0.71 μ M (in human whole blood assays)	[1]
IC50 (hLOXL3)	1.17 μ M	[2][3]

Personal Protective Equipment (PPE)

Due to the potent nature of **Lenumlostat**, stringent measures must be taken to avoid exposure. The following PPE is recommended as a minimum when handling this compound.

PPE Category	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against skin contact and absorption. Double-gloving is a standard practice for handling hazardous compounds.
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes, aerosols, and airborne particles that could come into contact with the eyes.
Lab Coat	Disposable, fluid-resistant gown with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A properly fitted N95 respirator or higher, especially when handling the powdered form or when there is a risk of aerosol generation.	Minimizes the risk of inhalation, a primary route of exposure for potent compounds.

Operational Handling Plan: A Step-by-Step Guide

This section outlines a procedural workflow for the safe handling of **Lenumlostat** from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. If compromised, follow your institution's emergency spill procedures.

- Storage: Store **Lenumlostat** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area away from incompatible materials. Recommended storage is at -20°C for up to one month or -80°C for up to six months.[3]

Preparation and Handling

- Controlled Environment: All handling of **Lenumlostat**, especially the solid form, should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[5][6]
- Weighing: When weighing the powdered form, use a containment balance or a balance enclosure within the fume hood to prevent dissemination of the powder.
- Dissolving: When preparing solutions, add the solvent to the solid **Lenumlostat** slowly to avoid splashing.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.
- Spills: In case of a spill, evacuate the immediate area. Use a spill kit designed for hazardous chemicals. Absorb the spill with an inert material, and place the contaminated material in a sealed container for disposal.

Disposal Plan

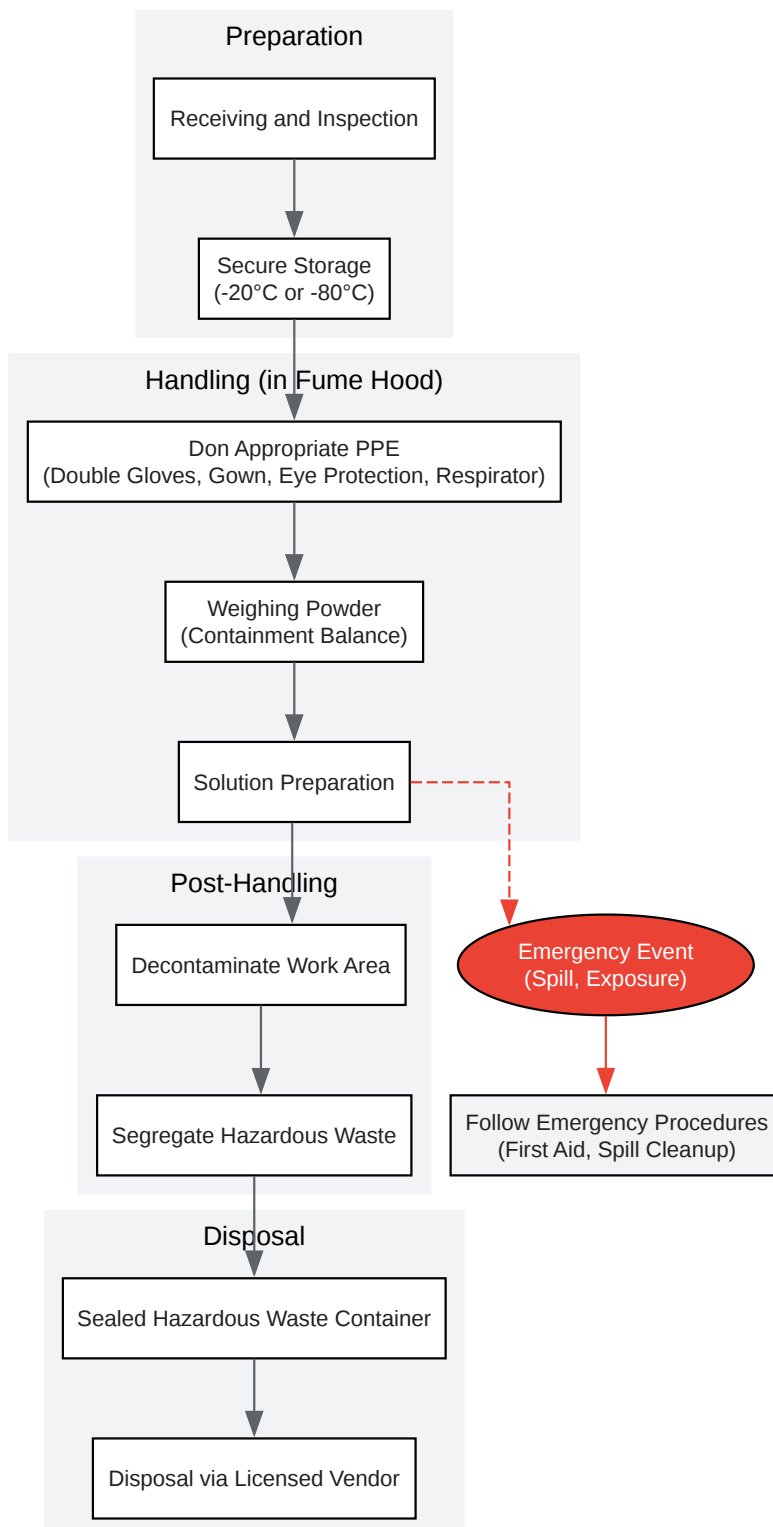
All waste contaminated with **Lenumlostat**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.

- Segregation: Collect all **Lenumlostat** waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Disposal: Dispose of the hazardous waste through your institution's designated chemical waste disposal program, which typically involves incineration by a licensed vendor.^[7] Do not dispose of **Lenumlostat** down the drain or in the regular trash.

Handling Workflow Diagram

The following diagram illustrates the key stages and safety precautions for handling **Lenumlostat**.

Lenumlostат Handling and Safety Workflow

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References

- 1. Lenumlostат (GB2064, PAT-1251) | LOXL2 inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Safe Handling of Hazardous Drugs | Blogs | CDC [blogs.cdc.gov]
- 6. safety.duke.edu [safety.duke.edu]
- 7. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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